

Solubility of (Bromomethyl)cyclopentane in Organic Solvents: An In-depth Technical Guide

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Compound of Interest

Compound Name: (Bromomethyl)cyclopentane

Cat. No.: B151954

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This technical guide provides a comprehensive overview of the solubility of **(bromomethyl)cyclopentane** in various organic solvents. **(Bromomethyl)cyclopentane** is a key building block in organic synthesis, particularly in the pharmaceutical industry, where its ability to introduce a cyclopentylmethyl moiety is crucial for the development of new active pharmaceutical ingredients (APIs).^[1] Understanding its solubility is paramount for reaction design, solvent selection, purification processes, and formulation development.

While specific quantitative solubility data for **(bromomethyl)cyclopentane** is not extensively documented in publicly available literature, this guide consolidates known qualitative information, presents data for analogous compounds to provide a comparative context, and outlines detailed experimental protocols for determining its solubility.

Physicochemical Properties of (Bromomethyl)cyclopentane

A foundational understanding of the physicochemical properties of **(bromomethyl)cyclopentane** is essential for interpreting its solubility characteristics.

| Property | Value |
|-------------------|------------------------------------|
| Molecular Formula | C ₆ H ₁₁ Br |
| Molecular Weight | 163.06 g/mol [2] |
| Appearance | Colorless to pale yellow liquid[3] |
| Density | 1.271 g/cm ³ [4] |
| Boiling Point | 163 °C[4] |
| Melting Point | -66 °C[4] |
| Flash Point | 58.813 °C[4] |
| Water Solubility | Insoluble[4] |

Solubility Data

Qualitative Solubility of (Bromomethyl)cyclopentane

General observations indicate that **(bromomethyl)cyclopentane**, a halogenated hydrocarbon, follows the "like dissolves like" principle. It is insoluble in water but soluble in some common organic solvents.

| Solvent | Qualitative Solubility | Source |
|---------|------------------------|--------|
| Ethanol | Soluble | [4] |
| Ether | Soluble | [4] |

Solubility of Analogous Compounds

To provide a broader context, the following tables present solubility data for structurally related compounds. It is crucial to note that these are different molecules, and their solubility characteristics may not be directly transferable to **(bromomethyl)cyclopentane**.

Table 2.2.1. Quantitative Solubility of [1-(Bromomethyl)cyclopropyl]cyclopentane

This compound is structurally more complex but provides some quantitative insights into the solubility of a related bromo-cycloalkane derivative.

| Solvent | Solubility (g/L) | Classification | Source |
|-----------------|------------------|-------------------|--------|
| Ethanol | 2.1 | Partially Soluble | [5] |
| Acetone | 4.5 | Partially Soluble | [5] |
| Dichloromethane | >50 | Highly Soluble | [5] |
| Toluene | 35 | Highly Soluble | [5] |

Table 2.2.2. Qualitative Solubility of Bromocyclopentane

Bromocyclopentane is a simpler analog, lacking the methyl group. Its solubility profile is likely to be similar to that of **(bromomethyl)cyclopentane**.

| Solvent | Qualitative Solubility | Source |
|---------------|------------------------|--------|
| Ethyl Acetate | Readily Soluble | [6] |
| Hexane | Readily Soluble | [6] |
| Chloroform | Readily Soluble | [6] |
| Water | Insoluble | [6] |

Experimental Protocols for Solubility Determination

The following is a general experimental protocol for determining the solubility of a liquid organic compound such as **(bromomethyl)cyclopentane** in an organic solvent. This method is based on standard laboratory practices and can be adapted for specific needs.

Objective: To determine the saturation solubility of **(bromomethyl)cyclopentane** in a given organic solvent at a specified temperature.

Materials:

- **(Bromomethyl)cyclopentane** (high purity)

- Selected organic solvents (e.g., methanol, ethanol, acetone, dichloromethane, toluene, hexane)
- Thermostatically controlled shaker or magnetic stirrer with a water bath
- Calibrated analytical balance
- Volumetric flasks and pipettes
- Syringe filters (chemically compatible with the solvent)
- Gas chromatograph (GC) or High-Performance Liquid Chromatograph (HPLC) with a suitable detector
- Vials for sample collection

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **(bromomethyl)cyclopentane** to a known volume of the selected organic solvent in a sealed container (e.g., a screw-cap vial or flask). The excess is to ensure that a saturated solution is formed.
 - Place the container in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period to reach equilibrium. A preliminary study might be needed to determine the time to reach equilibrium (e.g., 24-48 hours).
- Sample Collection and Preparation:
 - Once equilibrium is reached, allow the solution to stand undisturbed at the constant temperature for a period to allow any undissolved **(bromomethyl)cyclopentane** to settle.
 - Carefully withdraw a known volume of the supernatant using a pipette.

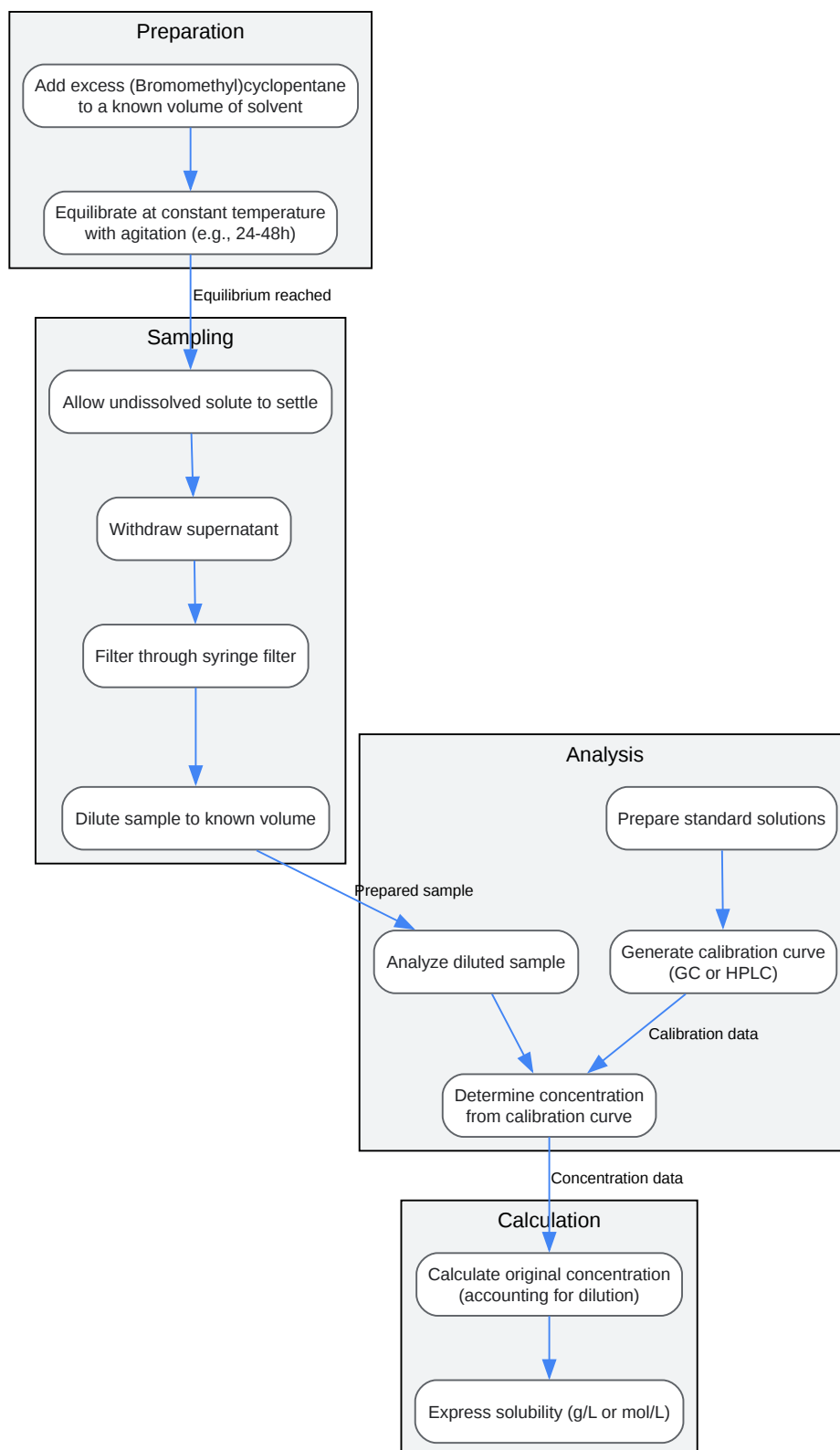
- Filter the collected supernatant through a chemically resistant syringe filter to remove any suspended microdroplets of the undissolved solute.
- Accurately dilute the filtered saturated solution with the same organic solvent to a concentration that falls within the calibration range of the analytical instrument.
- Quantitative Analysis:
 - Prepare a series of standard solutions of **(bromomethyl)cyclopentane** in the chosen solvent with known concentrations.
 - Analyze the standard solutions using a calibrated GC or HPLC to generate a calibration curve.
 - Analyze the diluted sample solution under the same analytical conditions.
 - Determine the concentration of **(bromomethyl)cyclopentane** in the diluted sample from the calibration curve.
- Calculation of Solubility:
 - Calculate the original concentration in the saturated solution by accounting for the dilution factor.
 - Express the solubility in appropriate units, such as g/L or mol/L.

Safety Precautions:

- **(Bromomethyl)cyclopentane** is a flammable liquid and should be handled in a well-ventilated fume hood.^[4]
- Avoid contact with skin and eyes, and wear appropriate personal protective equipment (PPE), including gloves and safety glasses.^[4]
- Consult the Safety Data Sheet (SDS) for **(bromomethyl)cyclopentane** and all solvents used before commencing any experimental work.

Visualizations

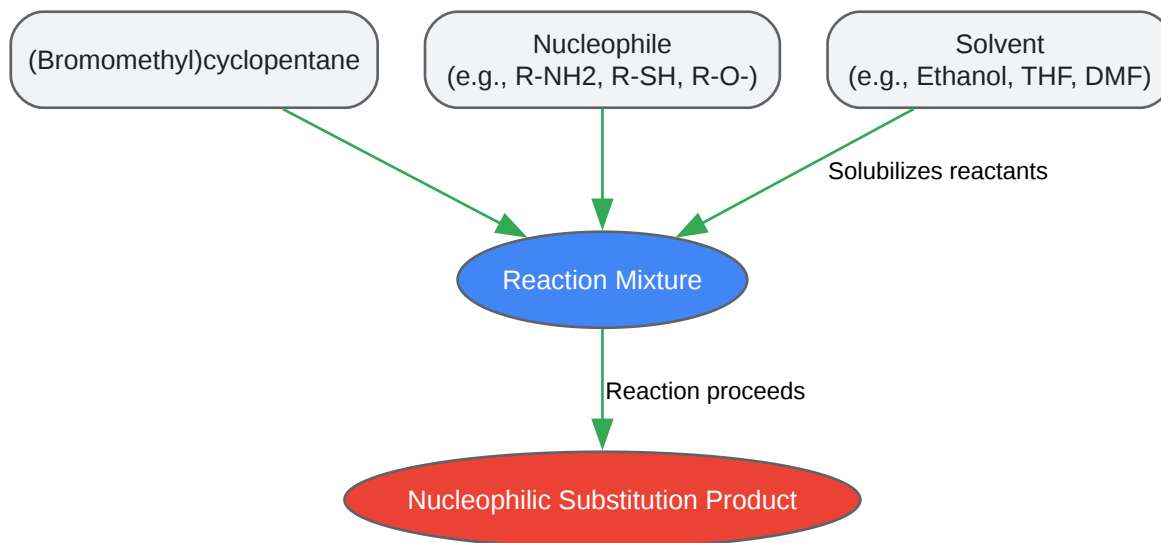
Experimental Workflow for Solubility Determination



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Caption: Experimental workflow for determining the solubility of **(Bromomethyl)cyclopentane**.

Logical Relationship in Synthesis



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Caption: Role of solvent in a typical reaction involving **(Bromomethyl)cyclopentane**.

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